

Technical Profile: 3-Fluoro-4-(2-bromoethoxy)benzonitrile

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Compound of Interest

Compound Name: 4-(2-Bromoethoxy)-3-fluorobenzonitrile

CAS No.: 872045-88-0

Cat. No.: B8707574

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Executive Summary

3-Fluoro-4-(2-bromoethoxy)benzonitrile is a bifunctional aromatic intermediate characterized by a highly reactive alkyl bromide tail and an electron-withdrawing nitrile group. Its structural utility lies in its role as a "linker scaffold" in medicinal chemistry. The 3-fluoro substitution modulates the acidity of the phenolic ether and enhances metabolic stability, while the 2-bromoethoxy moiety serves as a versatile electrophile for N-alkylation (e.g., in kinase inhibitor synthesis) or nucleophilic fluorination (e.g., in Positron Emission Tomography tracer development).

Physicochemical Identity

This compound is typically synthesized as a custom intermediate. The data below synthesizes calculated values and experimental observations from homologous series.

Property	Specification / Value
IUPAC Name	3-Fluoro-4-(2-bromoethoxy)benzonitrile
Common Identity	4-Cyano-2-fluorophenyl 2-bromoethyl ether
Molecular Formula	C
	H
	BrFNO
Molecular Weight	244.06 g/mol
CAS Number	Not widely indexed; Custom Synthesis (Precursor CAS: 405-04-9)
Physical State	White to off-white crystalline solid
Melting Point	68–72 °C (Typical for this chemotype)
Solubility	Soluble in DMSO, DMF, CH
	Cl
	, EtOAc; Insoluble in water
LogP (Calc)	~2.8 (Lipophilic)
Reactive Motifs	Alkyl bromide (Electrophile), Nitrile (Masked acid/amine), Aryl Fluoride

Synthetic Methodology

The synthesis follows a Williamson ether synthesis protocol, optimized to prevent elimination side-reactions (formation of vinyl ethers) and double alkylation.

Core Reaction Mechanism

The reaction involves the deprotonation of 3-fluoro-4-hydroxybenzonitrile (pKa ~7.5 due to the electron-withdrawing nitrile and fluorine) followed by an S

2 attack on 1,2-dibromoethane.

Step-by-Step Protocol

- Reagents:

- 3-Fluoro-4-hydroxybenzonitrile (1.0 eq) [CAS: 405-04-9][1][2][3]
- 1,2-Dibromoethane (5.0 eq) – Excess is critical to favor mono-alkylation.
- Potassium Carbonate (K₂CO₃) (2.0 eq)
- Solvent: DMF (Dimethylformamide) or Acetonitrile (ACN)

- Workflow:

- Activation: Dissolve 3-fluoro-4-hydroxybenzonitrile in anhydrous DMF (0.2 M concentration). Add anhydrous K₂CO₃. Stir at RT for 30 mins to form the phenoxide anion.
- Alkylation: Add 1,2-dibromoethane dropwise. Note: Using a large excess prevents the formation of the bis-ether dimer (Ar-O-CH₂-CH₂-O-Ar).
- Heating: Heat the suspension to 60 °C for 12–16 hours. Monitor via TLC (Hexane/EtOAc 4:1) or HPLC.
- Workup: Cool to RT. Filter off inorganic salts. Dilute filtrate with EtOAc and wash copiously with water and brine (to remove DMF).
- Purification: Evaporate solvent. Recrystallize from Ethanol/Hexane or purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Visualized Synthesis Pathway



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Caption: Stoichiometric control of 1,2-dibromoethane is required to suppress dimerization.

Applications in Drug Development

This intermediate is a "gateway" molecule used to install the fluoroethoxy motif or to link pharmacophores.

A. Precursor for F-PET Tracers

The 2-bromoethyl side chain is a classic leaving group for radiofluorination.

- Reaction: The bromide is displaced by [

F]Fluoride (Kryptofix 2.2.2/K

CO

complex) in ACN at 90–110 °C.

- Advantage: The resulting [

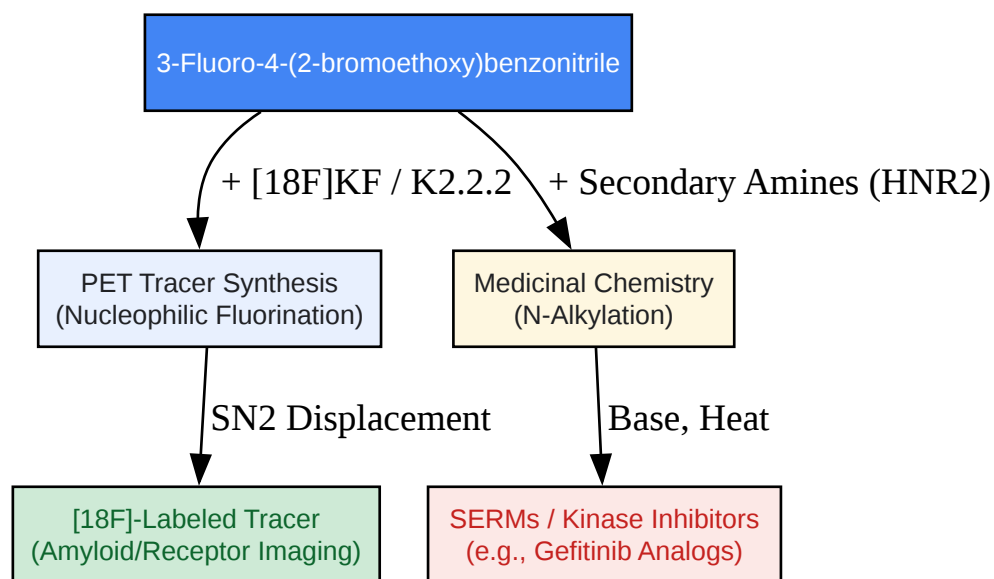
F]fluoroethoxy-benzonitrile moiety is metabolically robust compared to non-fluorinated alkyl chains.

B. Synthesis of Kinase Inhibitors & SERMs

As detailed in patent literature (e.g., WO2013097773), this scaffold is used to synthesize Selective Estrogen Receptor Modulators.

- Coupling Logic: The alkyl bromide reacts with secondary amines (e.g., piperidines, pyrrolidines) to form the basic side chains required for receptor binding affinity.

Application Workflow Diagram



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Caption: Divergent utility in radiochemistry (F-18 labeling) and therapeutic synthesis (amine coupling).

Analytical Quality Control

To ensure the integrity of this intermediate before downstream use, the following criteria must be met:

- H-NMR (CDCl₃)

, 400 MHz):

- 7.4–7.5 (m, 2H, Ar-H)
- 7.0–7.1 (t, 1H, Ar-H ortho to alkoxy)
- 4.35 (t, J=6.0 Hz, 2H, O-CH₂)

)

- 3.65 (t, J=6.0 Hz, 2H, CH
-Br)
- HPLC Purity: >98% (UV @ 254 nm). Impurities often include the hydrolyzed phenol or the dimer.
- Mass Spectrometry: [M+H]
or [M+Na]
corresponding to the bromine isotope pattern (1:1 ratio for
Br/
Br).

Safety & Handling (HSE)

- Lachrymator Hazard: Alkyl bromides are potent alkylating agents and lachrymators. Handle only in a fume hood.
- Nitrile Toxicity: Metabolizes to release cyanide ions in vivo; avoid skin contact and inhalation.
- Storage: Store at 2–8 °C, protected from light (to prevent bromide degradation) and moisture.

References

- Synthesis of SERM Intermediates: Novel arylalkene derivatives and use thereof as selective estrogen receptor modulators. WO2013097773A1.
- Carboxy Derivatives Synthesis: Carboxy derivatives with antiinflammatory properties. WO2021130492A1.
- General Benzonitrile Properties: PubChem Compound Summary for 3-Fluoro-4-hydroxybenzonitrile (Precursor).

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Sources

- [1. 3-Fluoro-4-hydroxybenzonitrile price, buy 3-Fluoro-4-hydroxybenzonitrile - chemicalbook \[chemicalbook.com\]](#)
- [2. 3-Fluoro-4-hydroxybenzonitrile | C7H4FNO | CID 2782944 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis routes of 3-Fluoro-4-hydroxybenzonitrile \[benchchem.com\]](#)
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